

Application Notes and Protocols: 2,4'-Dichlorobenzophenone in Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,4'-Dichlorobenzophenone**

Cat. No.: **B146651**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

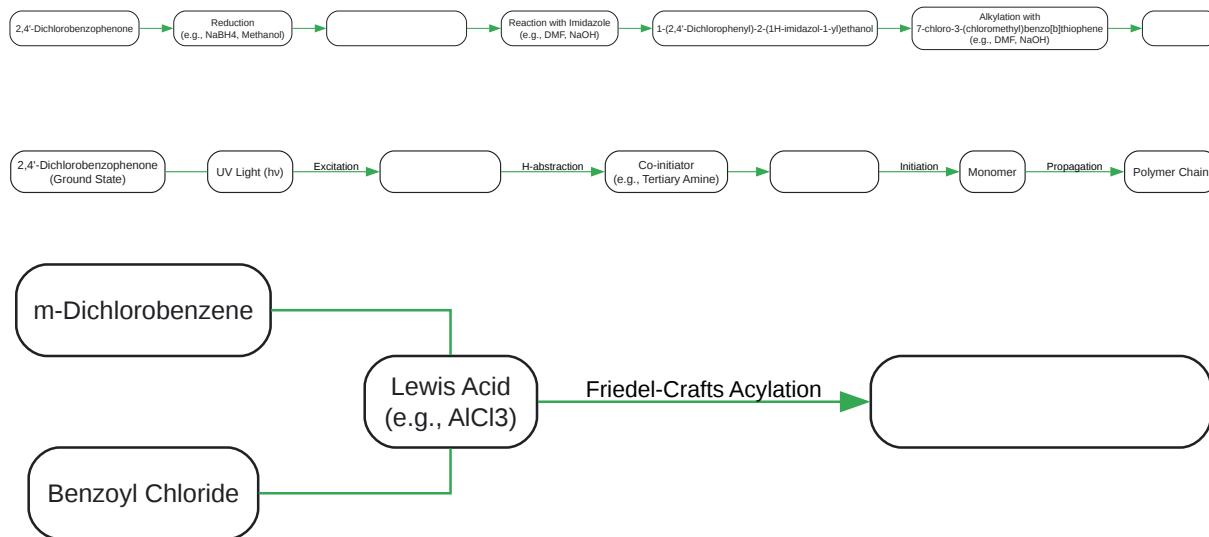
Abstract

2,4'-Dichlorobenzophenone is a versatile chlorinated aromatic ketone that serves as a crucial intermediate in various organic syntheses. Its chemical structure, featuring two chlorine atoms on separate phenyl rings and a central carbonyl group, provides multiple reactive sites for constructing complex molecular architectures. These application notes provide detailed protocols for the use of **2,4'-Dichlorobenzophenone** in the synthesis of antifungal agents and as a photoinitiator in polymerization reactions. Additionally, a protocol for its synthesis via Friedel-Crafts acylation is described.

Synthesis of Antifungal Agents: The Sertaconazole Pathway

2,4'-Dichlorobenzophenone is a key precursor for the synthesis of imidazole antifungal agents, such as sartaconazole. The synthesis begins with the reduction of the benzophenone to the corresponding alcohol, followed by a series of substitutions to build the final active pharmaceutical ingredient.

Reaction Pathway for Sertaconazole Synthesis

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols: 2,4'-Dichlorobenzophenone in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b146651#use-of-2-4-dichlorobenzophenone-in-organic-synthesis>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com